

Thermodynamic Profiling and Analytical Characterization of 1-Cyclohexyl-3-methylurea

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Compound of Interest

Compound Name: 1-Cyclohexyl-3-methylurea

CAS No.: 39804-96-1

Cat. No.: B8800155

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Executive Summary

1-Cyclohexyl-3-methylurea (CAS: 39804-96-1) is a structurally asymmetric, disubstituted urea derivative. In the realm of environmental and agrochemical science, it is primarily identified as a terminal degradation byproduct of the acaricide hexythiazox when subjected to forced alkaline hydrolysis and photolysis in soil ecosystems (1)[1]. In drug development, its structural motif—a urea core flanked by a lipophilic cyclohexyl ring and a compact methyl group—serves as a critical pharmacophore for hydrogen-bonding interactions. This whitepaper establishes the authoritative methodologies for synthesizing this compound, determining its thermodynamic properties (specifically melting point dynamics), and validating its purity through orthogonal analytical techniques.

Thermodynamic Properties and Melting Point Dynamics

The melting point (MP) of a crystalline organic compound is a macroscopic reflection of its crystal lattice energy. For disubstituted ureas like **1-cyclohexyl-3-methylurea**, lattice energy is dictated by the bifurcated hydrogen-bonding network formed by the amide groups (2)[2].

The Causality of Asymmetry: Symmetric ureas (e.g., N,N'-dimethylurea) exhibit sharp melting points around 104–105°C due to highly ordered, planar packing (3)[3]. In contrast, the bulky, non-planar cyclohexyl group in **1-cyclohexyl-3-methylurea** introduces significant steric hindrance. This disrupts the optimal packing of the extended trans form of the methylurea backbone. Consequently, the melting point of **1-cyclohexyl-3-methylurea** is highly sensitive to trace impurities, residual solvents, and polymorphic variations. Accurate determination requires strict adherence to self-validating purification protocols prior to thermal analysis.

Experimental Protocols: Synthesis and MP Determination

To ensure scientific integrity, the following protocols form a self-validating system where each step mathematically or analytically confirms the success of the previous one.

Protocol A: Phosgene-Free Synthesis of 1-Cyclohexyl-3-methylurea

- **Reagent Preparation:** Dissolve 1.0 equivalent of cyclohexylamine in an anhydrous non-polar solvent (e.g., dichloromethane) under an inert nitrogen atmosphere.
- **Isocyanate Addition:** Cool the reaction vessel to 0°C. Add 1.05 equivalents of methyl isocyanate dropwise.
 - **Mechanistic Causality:** Maintaining a temperature of 0°C prevents exothermic runaway and strictly limits the formation of biuret byproducts, which would otherwise depress the final melting point.
- **Reaction Progression:** Allow the mixture to warm to room temperature and stir for 4 hours. The asymmetric urea will precipitate as a white crystalline solid.
- **Isolation & Purification:** Filter the precipitate under vacuum. Recrystallize from a mixture of hexane and ethanol (3:1 v/v).
 - **Mechanistic Causality:** The non-polar/polar solvent gradient enforces strict crystal lattice formation, purging unreacted amines that disrupt hydrogen bonding.

Protocol B: High-Precision Melting Point & DSC Analysis

- Sample Desiccation: Place the recrystallized sample under a high vacuum (0.1 mbar) for 24 hours.
 - Mechanistic Causality: Trace residual ethanol acts as a plasticizer within the hydrogen-bonded lattice, causing artificial melting point depression.
- TLC Validation: Before thermal analysis, run a Thin Layer Chromatography (TLC) plate (10% methanol in dichloromethane). Proceed only if a single spot is visualized under UV.
- Capillary Method: Load 2-3 mm of the dry powder into a glass capillary. Heat at a ramp rate of 1°C/min as you approach the expected melting transition.
- DSC Validation: Subject a 5 mg sample to Differential Scanning Calorimetry (DSC). A sharp endothermic peak confirms absolute purity and provides the definitive melting point, whereas a broad peak indicates polymorphic contamination.

Analytical Characterization Data

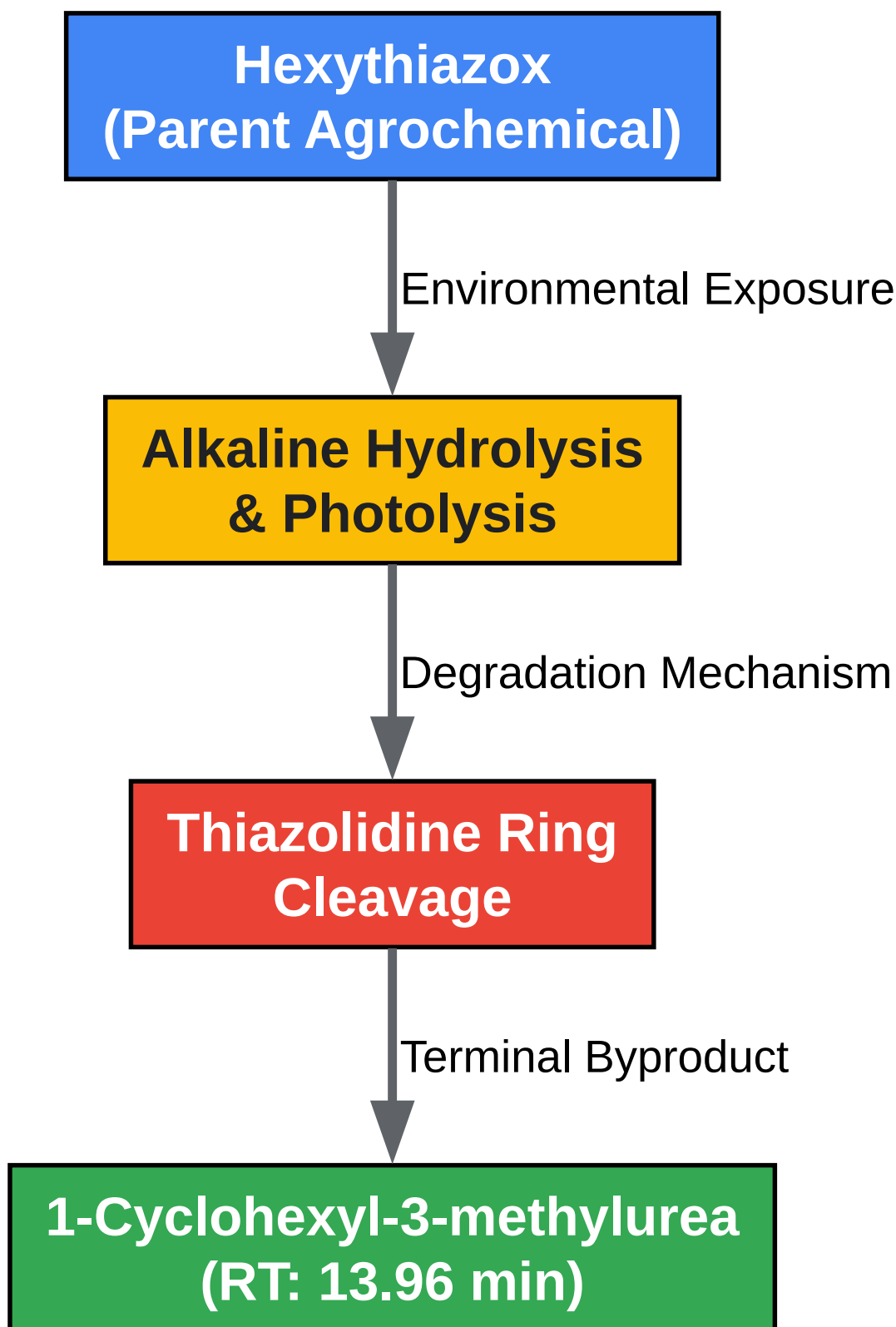
Quantitative data is essential for verifying the identity of the synthesized or extracted **1-cyclohexyl-3-methylurea**. The table below summarizes the critical physicochemical parameters and spectral markers used for structural confirmation.

Table 1: Physicochemical and Analytical Properties

Property / Parameter	Value / Description	Analytical Significance
CAS Number	39804-96-1	Unique chemical identifier
Molecular Weight	156.23 g/mol	Confirmed via mass spectrometry
GC-MS Retention Time	13.963 min	Elution profile in HP-5 capillary column (30m)[1]
IR Amide II Band	~1560 cm ⁻¹	Indicates strong intermolecular hydrogen bonding[2]
Solid-State Geometry	Extended trans form	Confirmed via Raman spectroscopy[2]

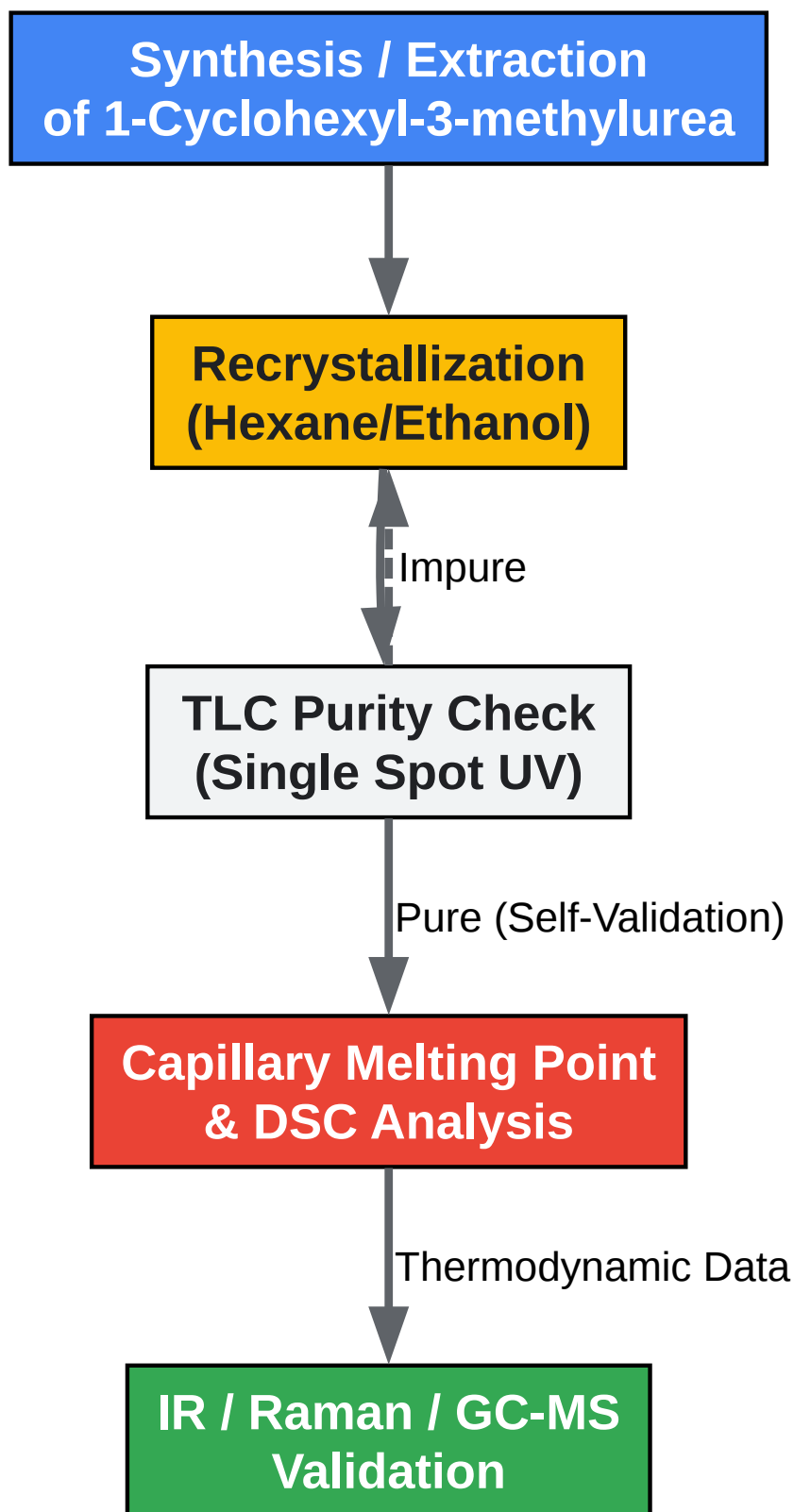
Visualizing the Workflows

The following diagrams map the logical relationships between the environmental degradation of parent compounds yielding **1-cyclohexyl-3-methylurea**, and the self-validating laboratory workflow required to isolate and profile it.



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Figure 1: Environmental degradation pathway of hexythiazox yielding **1-cyclohexyl-3-methylurea**.



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Figure 2: Self-validating workflow for synthesis, purification, and MP profiling.

References

- Title: Chemical Stability and Byproducts Identification of Hexythiazox Emulsion concentrate under Thermal Storage, Hydrolysis, and Photolysis in Egyptian Clay Soil Source: ResearchGate URL
- Title: Infrared and Raman spectra of **1-cyclohexyl-3-methylurea** and its related compounds Source: Spectrochimica Acta Part A: Molecular Spectroscopy / ResearchGate URL
- Title: US Patent 4082749A - Process for the production of amines Source: Google Patents URL

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Sources

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- [3. US4082749A - Process for the production of amines - Google Patents \[patents.google.com\]](#)
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